

Frentizole Solution Stability & Solubility Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Frentizole

CAS No.: 26130-02-9

Cat. No.: S528488

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The following table consolidates key handling information from supplier data sheets and research literature [1] [2] [3]:

Property	Details & Conditions
Recommended Solvent	DMSO [1] [3]
Solubility in DMSO	~12.5 mg/mL (41.76 mM) [1] to ~60 mg/mL (~200 mM) [2] [3] (Note: Variation exists between sources)

| Stock Solution Storage | -80°C: 2 years [1] -20°C: 1 month [1] [2] || Stability (Lyophilized Powder) | -20°C for 36 months [2] |

Experimental Protocols for Handling Frentizole

Here are detailed methodologies for preparing and using **Frentizole** in experiments, based on supplier recommendations.

Preparation of Stock Solutions

This protocol is for creating a 10 mM stock solution in DMSO, a common starting point for *in vitro* assays [1].

- **Step 1:** Calculate the mass of **Frentizole** needed. For a 10 mM solution, use 2.99 mg of **Frentizole** (MW: 299.35 g/mol) per 1 mL of DMSO.
- **Step 2:** Weigh the compound and transfer it to an appropriate vial.
- **Step 3:** Add the required volume of high-quality, freshly opened, **anhydrous DMSO** to the vial. Hygroscopic DMSO can absorb water and impact solubility [1].
- **Step 4:** Vortex or sonicate the mixture until the solid is completely dissolved, yielding a clear solution.
- **Step 5:** Immediately aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.

Preparation of In Vivo Dosing Solutions

For animal studies, **Frentizole** can be administered in a suspension. Below is a protocol for a 5 mg/mL working solution [3].

- **Formulation:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1].
- **Workflow:**
 - Prepare a DMSO master stock solution (e.g., 12.5 mg/mL) [1].
 - In sequence, add the DMSO stock to PEG300 and mix evenly.
 - Add Tween-80 to the mixture and mix evenly.
 - Finally, add saline to adjust to the final volume and mix until a clear solution is obtained.
 - It is recommended to prepare the solution freshly and use it on the same day.

Troubleshooting Common Issues

- **Issue: Precipitation in Solution**
 - **Cause & Solution:** **Frentizole** has limited solubility in aqueous buffers. Precipitation is likely if the final concentration in cell culture media exceeds its solubility limit. Ensure the final concentration of DMSO in cell culture is $\leq 0.5\%$ and that the compound is diluted from a concentrated DMSO stock. If precipitation occurs, reduce the working concentration or confirm solubility in your specific buffer [1] [3].
- **Issue: Loss of Potency or Biological Activity**
 - **Cause & Solution:** Potency loss can result from extended storage or repeated freeze-thaw cycles of the stock solution. Prepare single-use aliquots and store them at **-80°C**. For the

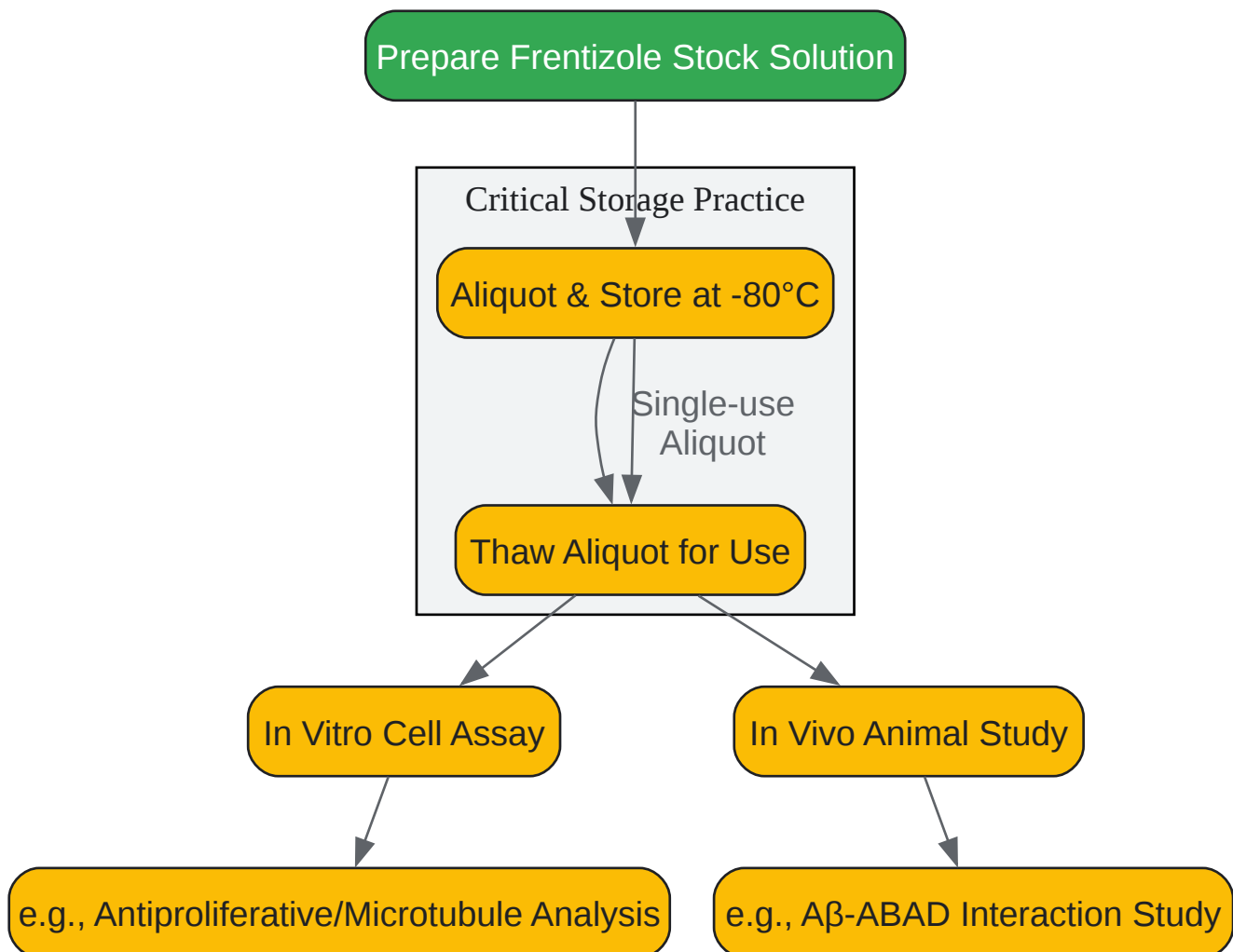
working solution at -20°C, use it within one month. Avoid more than 2-3 freeze-thaw cycles [1] [2].

Experimental Design Considerations

The provided stability data is crucial for ensuring reproducible results in your research. **Frentizole** is investigated in multiple fields:

- **Oncology Research:** Studied as a repurposed antimitotic agent that inhibits microtubule formation and arrests the cell cycle at G2/M phases [4].
- **Neuroscience Research:** Acts as an inhibitor of the Amyloid-beta ($A\beta$) and ABAD (Amyloid-Binding Alcohol Dehydrogenase) interaction, relevant to Alzheimer's disease studies [1] [3] [5].

The experimental workflow for these applications can be summarized as follows:



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Key Advisory Notes

- **Source Discrepancy:** Note the significant variation in reported DMSO solubility. It is prudent to first aim for the lower concentration (12.5 mg/mL) when preparing saturated stocks [1].
- **Solution Stability:** Adhere strictly to the 1-month stability limit for solutions stored at -20°C. For longer-term stability, storage at -80°C is required [1] [2].

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